

# 3-(Hydrazinomethyl)pyridine dihydrochloride

## CAS number and molecular weight

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### Compound of Interest

Compound Name: 3-(Hydrazinomethyl)pyridine  
dihydrochloride

Cat. No.: B1319894

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## Technical Guide: 3-(Hydrazinomethyl)pyridine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-(Hydrazinomethyl)pyridine dihydrochloride**, a pyridine derivative of interest in synthetic and medicinal chemistry. This document outlines its chemical properties, a detailed potential synthesis protocol, and its prospective role as a building block in the development of novel chemical entities.

## Core Compound Data

The fundamental physicochemical properties of **3-(Hydrazinomethyl)pyridine dihydrochloride** are summarized below. This information is essential for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Source
CAS Number	6978-97-8	ChemScene
Molecular Formula	C <sub>6</sub> H <sub>11</sub> Cl <sub>2</sub> N <sub>3</sub>	ChemScene
Molecular Weight	196.08 g/mol	ChemScene
IUPAC Name	pyridin-3-ylmethylhydrazine;dihydrochloride	PubChem
Canonical SMILES	C1=CC(=CN=C1)CNN.Cl.Cl	PubChem
Physical State	Solid (predicted)	N/A
Solubility	Soluble in water (predicted)	N/A

## Synthesis and Experimental Protocol

As a chemical intermediate, **3-(Hydrazinomethyl)pyridine dihydrochloride** is not extensively characterized in publicly available literature. However, a plausible and detailed experimental protocol for its synthesis can be derived from established chemical principles, starting from commercially available precursors. The following protocol outlines a two-step synthesis from 3-(chloromethyl)pyridine hydrochloride.

Objective: To synthesize **3-(Hydrazinomethyl)pyridine dihydrochloride**.

Materials:

- 3-(chloromethyl)pyridine hydrochloride
- Hydrazine hydrate (N<sub>2</sub>H<sub>4</sub>·H<sub>2</sub>O)
- Ethanol (anhydrous)
- Diethyl ether (anhydrous)
- Hydrochloric acid (concentrated)

- Sodium sulfate (anhydrous)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and heating mantle
- Ice bath
- Büchner funnel and filter paper
- Standard laboratory glassware

Procedure:

Step 1: Synthesis of pyridin-3-ylmethylhydrazine (free base)

- In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 3-(chloromethyl)pyridine hydrochloride (1 equivalent) in anhydrous ethanol (10 volumes).
- To this stirring suspension, add hydrazine hydrate (3 equivalents) dropwise at room temperature. The reaction is exothermic, and an ice bath may be used to maintain the temperature below 40°C.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the ethanol under reduced pressure using a rotary evaporator.
- Resuspend the resulting residue in a mixture of water and dichloromethane. Separate the organic layer.
- Extract the aqueous layer two more times with dichloromethane.
- Combine the organic extracts and dry over anhydrous sodium sulfate.

- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude pyridin-3-ylmethylhydrazine free base. This intermediate can be used in the next step without further purification.

#### Step 2: Formation of **3-(Hydrazinomethyl)pyridine Dihydrochloride**

- Dissolve the crude pyridin-3-ylmethylhydrazine from Step 1 in a minimal amount of anhydrous ethanol.
- Cool the solution in an ice bath.
- Slowly add concentrated hydrochloric acid (2.2 equivalents) dropwise with vigorous stirring. A precipitate should form.
- Continue stirring in the ice bath for 30 minutes after the addition is complete.
- Collect the solid precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold anhydrous diethyl ether to remove any non-polar impurities.
- Dry the white to off-white solid under vacuum to obtain the final product, **3-(Hydrazinomethyl)pyridine dihydrochloride**.

## Potential Applications in Drug Discovery

While specific biological activities for **3-(Hydrazinomethyl)pyridine dihydrochloride** are not widely reported, its structure suggests significant potential as a versatile building block in drug discovery and medicinal chemistry. The pyridine ring is a common scaffold in many FDA-approved drugs, valued for its ability to engage in hydrogen bonding and its overall metabolic stability. The hydrazine moiety is a reactive functional group that can be used to synthesize a variety of heterocyclic systems or to act as a linker in more complex molecules.

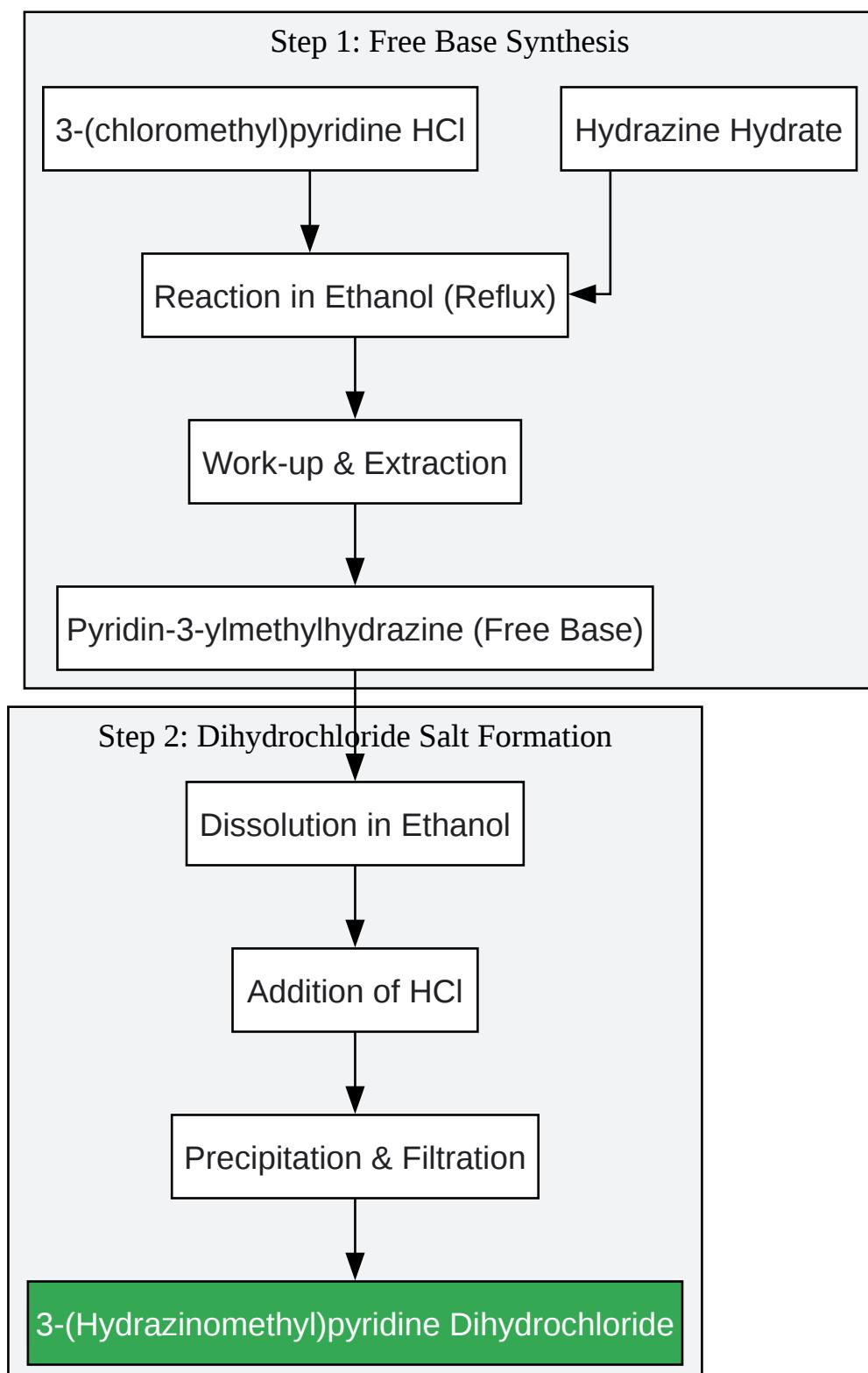
The presence of both a pyridine ring and a hydrazine group makes this compound a valuable starting material for the synthesis of:

- Pyridyl-substituted heterocycles: The hydrazine group can be readily cyclized with various reagents to form pyrazoles, triazoles, and other nitrogen-containing ring systems.

- Hydrazone derivatives: Condensation of the hydrazine with aldehydes or ketones can generate a library of pyridyl-hyrazones, a class of compounds known to exhibit a wide range of biological activities, including antimicrobial and anticancer properties.

## Synthesis Workflow

The logical flow of the synthesis described in the experimental protocol is illustrated below.

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Caption: Synthesis workflow for **3-(Hydrazinomethyl)pyridine Dihydrochloride**.

- To cite this document: BenchChem. [3-(Hydrazinomethyl)pyridine dihydrochloride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1319894#3-hydrazinomethyl-pyridine-dihydrochloride-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1319894#3-hydrazinomethyl-pyridine-dihydrochloride-cas-number-and-molecular-weight)

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